

Personal protective equipment for handling Methyl 3-amino-4-methylbenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 3-amino-4-methylbenzoate

Cat. No.: B096927

[Get Quote](#)

Safe Handling and Disposal of Methyl 3-amino-4-methylbenzoate

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides essential, immediate safety and logistical information for handling **Methyl 3-amino-4-methylbenzoate**, including detailed operational and disposal plans to foster a secure research environment.

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of a substance is the first step in safe handling. The following table summarizes key quantitative data for **Methyl 3-amino-4-methylbenzoate**.

| Property | Value |
|-------------------|--|
| CAS Number | 18595-18-1 |
| Molecular Formula | C ₉ H ₁₁ NO ₂ |
| Molecular Weight | 165.19 g/mol |
| Appearance | White to cream Crystalline Powder |
| Melting Point | -23°C (lit.) |
| Boiling Point | 117°C/2mmHg (lit.) |

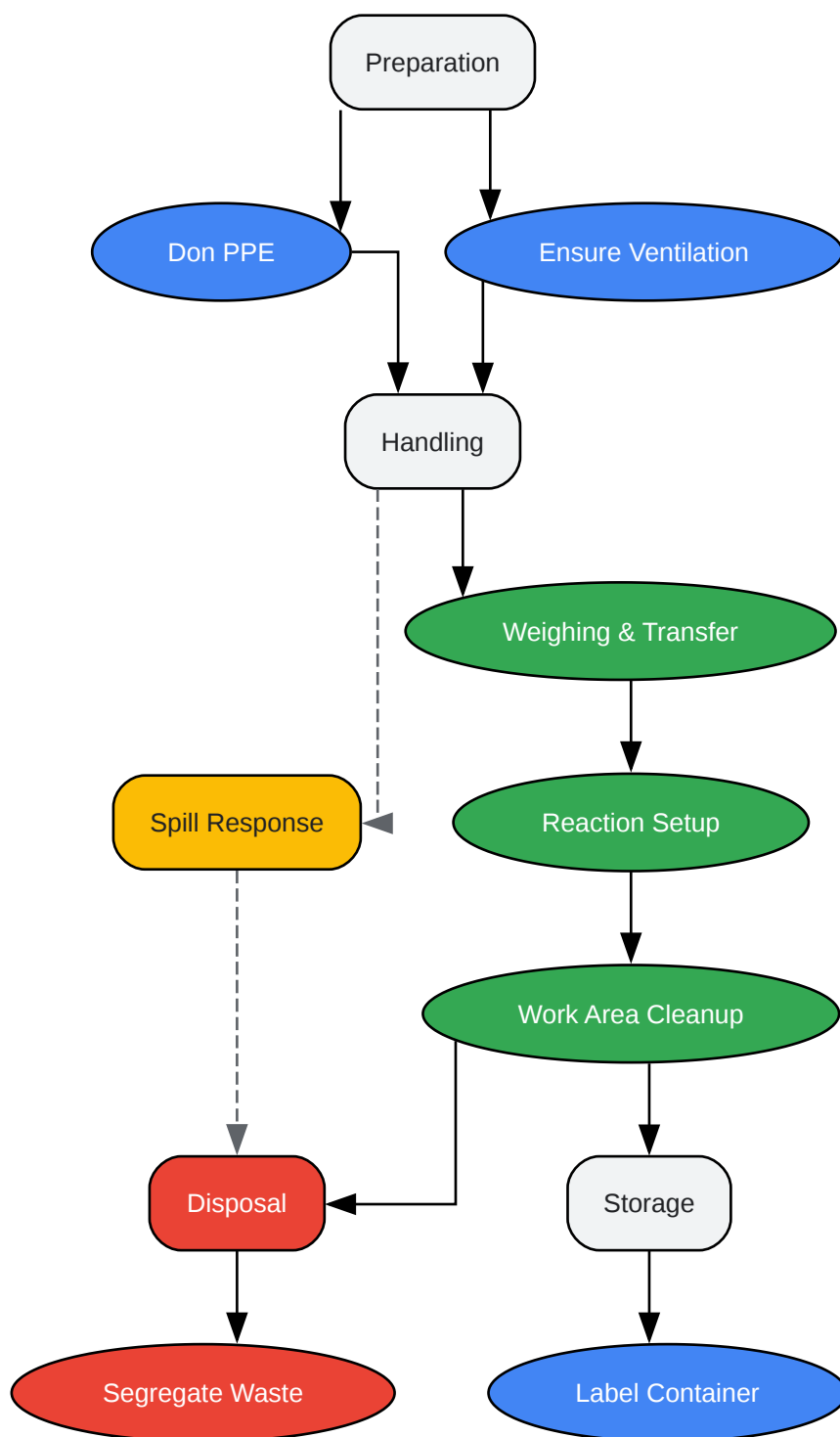
Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. The following PPE should be worn at all times when handling **Methyl 3-amino-4-methylbenzoate**:

- Eye Protection: Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards are required.[\[1\]](#)
- Hand Protection: Chemical-impermeable gloves that satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it should be worn.[\[1\]](#) Gloves must be inspected prior to use, and hands should be washed and dried after handling.[\[1\]](#)
- Body Protection: Wear suitable protective clothing.[\[1\]](#) For significant exposure risk, fire/flammable resistant and impervious clothing is recommended.[\[1\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, a full-face respirator is necessary.[\[1\]](#) In case of inadequate ventilation, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[2\]](#)

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol minimizes the risk of accidents and exposure. The following workflow outlines the safe handling of **Methyl 3-amino-4-methylbenzoate** from preparation to disposal.



[Click to download full resolution via product page](#)

Safe handling workflow for **Methyl 3-amino-4-methylbenzoate**.

1. Preparation:

- Ensure the work area is well-ventilated.[\[1\]](#)
- Verify that emergency exits and a risk-elimination area are established.[\[1\]](#)
- Confirm that an eyewash station and safety shower are readily accessible.[\[2\]](#)
- Don all required personal protective equipment as specified above.

2. Handling:

- Avoid contact with skin and eyes.[\[1\]](#)
- Prevent the formation of dust and aerosols.[\[1\]](#)
- Use non-sparking tools to prevent ignition from electrostatic discharge.[\[1\]](#)
- Wash hands thoroughly after handling the substance.[\[1\]](#)

3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)
- Keep away from foodstuff containers and incompatible materials such as strong oxidizing agents, acids, and bases.[\[1\]](#)[\[3\]](#)

Emergency Preparedness Plan

In the event of an emergency, immediate and appropriate action is critical.

Spill Response:

- Evacuate personnel to a safe area, keeping people away from and upwind of the spill.[\[1\]](#)
- Remove all sources of ignition.[\[1\]](#)
- Ensure adequate ventilation.[\[1\]](#)
- Wearing full PPE, collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[\[1\]](#)

- Prevent the chemical from entering drains.[1]

First Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1] Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[1]
- Skin Contact: Immediately take off contaminated clothing.[1] Wash the affected area with soap and plenty of water and consult a doctor.[1]
- Eye Contact: Rinse the eyes cautiously with pure water for at least 15 minutes, removing contact lenses if present and easy to do so.[1] Continue rinsing and consult a doctor.[1]
- Ingestion: Rinse the mouth with water.[1] Do not induce vomiting.[1] Never give anything by mouth to an unconscious person.[1] Call a doctor or Poison Control Center immediately.[1]

Disposal Plan

Proper disposal of chemical waste is crucial to protect the environment and comply with regulations.

- Waste Collection: Collect chemical waste in suitable, closed, and properly labeled containers.[1] Adhered or collected material from spills should be promptly disposed of.[1]
- Disposal Method: Dispose of the contents and container at an appropriate treatment and disposal facility in accordance with all applicable laws and regulations.[1] Do not let the chemical enter drains as discharge into the environment must be avoided.[1] Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Methyl 3-amino-4-methylbenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096927#personal-protective-equipment-for-handling-methyl-3-amino-4-methylbenzoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com